

Long-Term Storage and Stability of Fluconazole-d4: A Technical Guide

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Compound of Interest

Compound Name: Fluconazole-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the long-term storage and stability of **Fluconazole-d4**, a deuterated analog of the widely used antifungal agent, Fluconazole. Given the limited availability of stability data specific to the deuterated form, this document synthesizes information from supplier specifications for **Fluconazole-d4** and extensive research on the stability of Fluconazole. The insights and protocols detailed herein are intended to guide researchers in the proper handling, storage, and analysis of **Fluconazole-d4** to ensure its integrity and reliability in experimental settings.

Overview of Fluconazole-d4

Fluconazole-d4 is a stable, isotopically labeled form of Fluconazole, where four hydrogen atoms have been replaced with deuterium. This labeling makes it an ideal internal standard for pharmacokinetic studies and bioanalytical assays involving the quantification of Fluconazole by mass spectrometry. The chemical structure and properties of **Fluconazole-d4** are provided below.

Table 1: Chemical and Physical Properties of **Fluconazole-d4**

Property	Value
Chemical Name	α -(2,4-difluorophenyl)- α -(1H-1,2,4-triazol-1-ylmethyl-d2)-1H-1,2,4-triazole-1-ethan- β,β -d2-ol
Molecular Formula	C ₁₃ H ₈ D ₄ F ₂ N ₆ O
Molecular Weight	310.3 g/mol
Appearance	Solid
Purity	≥99% deuterated forms (d1-d4)
Solubility	Soluble in DMSO and Ethanol

Long-Term Storage and Stability

Proper storage is critical to maintain the chemical integrity of **Fluconazole-d4**. The following recommendations are based on supplier data and general principles for the storage of deuterated compounds.

Table 2: Recommended Storage Conditions and Stability of **Fluconazole-d4**

Form	Storage Condition	Recommended Temperature	Stated Stability
Solid	Long-term storage	-20°C	≥ 4 years ^[1]
In Solution (e.g., DMSO, Ethanol)	Short-term storage	-20°C	Stable for at least 3 weeks (in methanol/buffer) ^{[2][3]}
In Solution (e.g., DMSO, Ethanol)	Room Temperature	20-25°C	Stable for up to 6 hours (in methanol/buffer) ^{[2][3]}

Note: Stability in solution is extrapolated from studies on non-deuterated Fluconazole. It is recommended to prepare solutions fresh and store them at low temperatures for short durations.

Intrinsic Stability and Forced Degradation Studies

Forced degradation studies are essential to understand the intrinsic stability of a drug substance and to identify potential degradation products. While specific studies on **Fluconazole-d4** are not readily available, extensive research on Fluconazole provides valuable insights into its degradation profile under various stress conditions. These conditions are likely to affect **Fluconazole-d4** in a similar manner.

Table 3: Summary of Fluconazole Stability under Forced Degradation Conditions

Stress Condition	Details	Observed Degradation	Reference
Acid Hydrolysis	0.1 M HCl, reflux for 6 hours	Minimal degradation (<2%)	[4] [5]
Base Hydrolysis	0.1 M NaOH, reflux for 6 hours	Minimal degradation (<2%)	[4] [5]
Oxidative Stress	3% v/v H ₂ O ₂ , reflux for 6 hours	Significant degradation (~10%) with the formation of a degradation product. [4] [5]	[4] [5]
Thermal Stress	60°C for 60 days	Minimal degradation (<2%)	[4] [5]
Photolytic Stress	UVC (254 nm) exposure for 66-180 days	Significant degradation (~10%) with the formation of a degradation product. [4] [5]	[4] [5]

These studies indicate that Fluconazole, and by extension **Fluconazole-d4**, is most susceptible to degradation under oxidative and photolytic conditions.

Experimental Protocols

A validated, stability-indicating analytical method is crucial for assessing the purity and stability of **Fluconazole-d4**. The following is a representative High-Performance Liquid Chromatography (HPLC) method adapted from published studies on Fluconazole.^{[4][5][6][7][8]}

Stability-Indicating HPLC Method

- Instrumentation: A standard HPLC system with a UV detector.
- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: A mixture of a phosphate buffer (e.g., 0.01 M, pH 7.0) and acetonitrile (e.g., 75:25, v/v).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 260 nm.
- Column Temperature: Ambient or controlled at 30°C.
- Injection Volume: 20 µL.

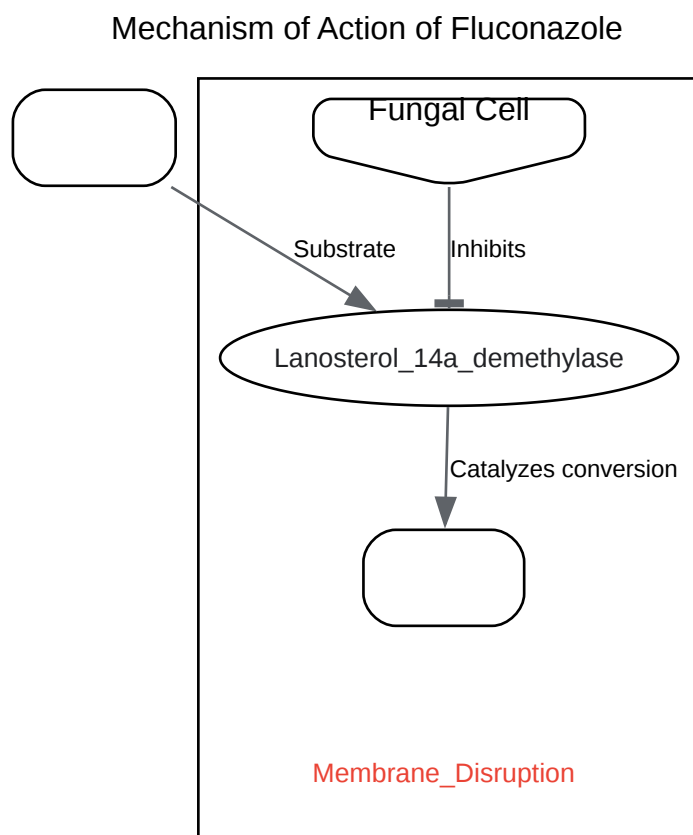
Sample Preparation

- Stock Solution: Accurately weigh and dissolve **Fluconazole-d4** in a suitable solvent (e.g., methanol or mobile phase) to a known concentration (e.g., 1 mg/mL).
- Working Standard Solutions: Prepare a series of dilutions from the stock solution in the mobile phase to construct a calibration curve.
- Forced Degradation Samples:
 - Acid/Base Hydrolysis: Dissolve the sample in 0.1 M HCl or 0.1 M NaOH and reflux for a specified time. Neutralize the solution before injection.
 - Oxidation: Dissolve the sample in a solution of hydrogen peroxide (e.g., 3%) and reflux.
 - Thermal Stress: Store the solid drug substance at an elevated temperature (e.g., 60°C) for a defined period. Dissolve in the mobile phase before analysis.

- Photostability: Expose the solid drug substance to UV light (e.g., 254 nm) for a defined period. Dissolve in the mobile phase before analysis.

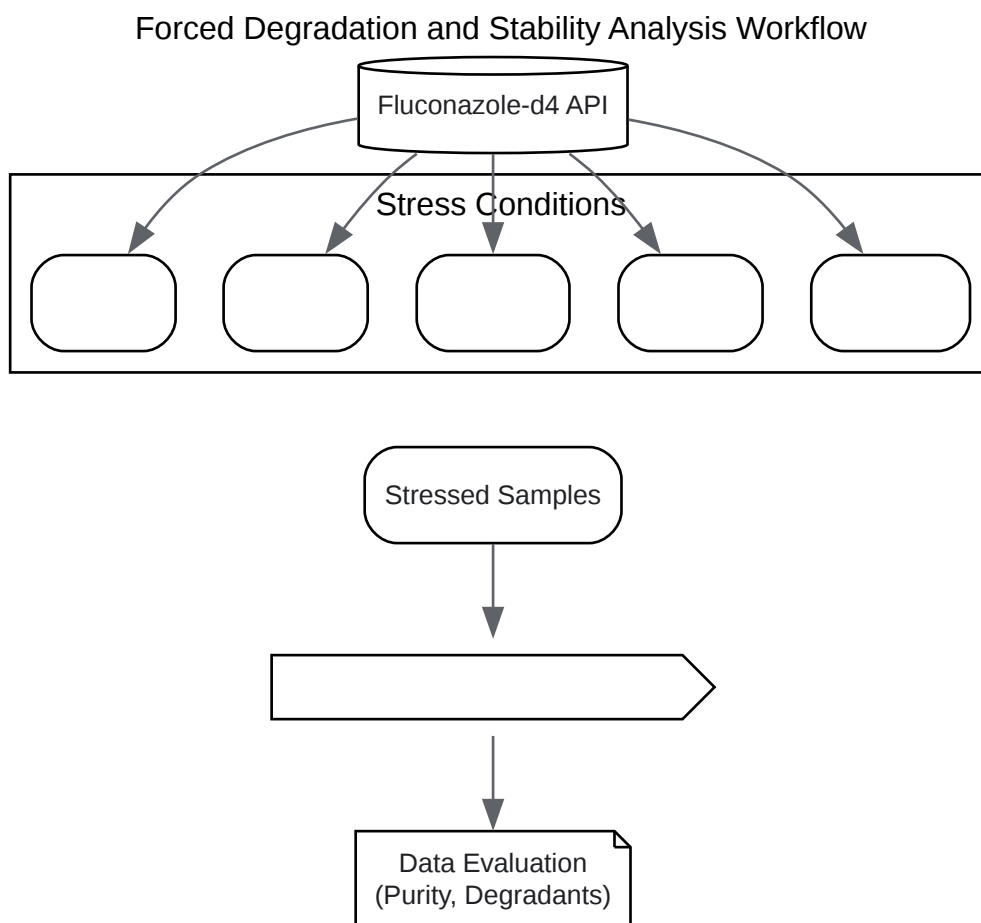
Visualizations: Pathways and Workflows

The following diagrams illustrate the mechanism of action of Fluconazole and a general workflow for assessing its stability.



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Caption: Mechanism of action of Fluconazole.



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Caption: Workflow for forced degradation studies.

Conclusion

Fluconazole-d4 is a stable compound when stored under appropriate conditions, with a long shelf-life in its solid form. The primary degradation pathways appear to be through oxidation and photolysis, similar to its non-deuterated counterpart. Researchers should store the solid compound at -20°C for long-term use and prepare solutions fresh whenever possible. When assessing the stability of **Fluconazole-d4**, a validated stability-indicating HPLC method, such as the one outlined in this guide, should be employed to ensure accurate and reliable results. This guide provides a foundational understanding for professionals working with **Fluconazole-d4**, enabling them to maintain the quality and integrity of this important analytical standard.

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